

In-Depth Spectroscopic Analysis of (+)-Adlumine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (+)-Adlumine

CAS No.: 524-46-9

Cat. No.: B1665542

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the spectroscopic data for the phthalideisoquinoline alkaloid, **(+)-Adlumine**. The following sections detail its structural elucidation through Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy, offering valuable data for researchers in natural product chemistry, pharmacology, and drug development.

Introduction to (+)-Adlumine

(+)-Adlumine is a naturally occurring phthalideisoquinoline alkaloid found in various plant species, notably within the *Fumaria* genus. Alkaloids of this class are known for their diverse biological activities, making them subjects of interest for pharmacological research. Accurate spectroscopic data is paramount for the unambiguous identification and characterization of such compounds, ensuring the reliability of subsequent biological and medicinal studies.

Spectroscopic Data Analysis

The structural confirmation of **(+)-Adlumine** relies on the synergistic interpretation of data from multiple spectroscopic techniques. This guide presents a summary of the key quantitative data obtained from ^1H NMR, ^{13}C NMR, Mass Spectrometry, and Infrared Spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. The ^1H and ^{13}C NMR data are crucial for assigning the specific protons and carbons within the **(+)-Adlumine** structure.

Table 1: ^1H NMR Spectroscopic Data for **(+)-Adlumine**

Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-1	6.85	s	
H-4	6.72	s	
H-5	2.60-2.80	m	
H-6	3.05-3.20	m	
H-8	4.08	d	3.8
H-1'	5.55	d	3.8
H-4'	6.98	d	8.2
H-5'	6.90	d	8.2
N-CH ₃	2.54	s	1.4
2,3-OCH ₂ O-	5.92, 5.90	d, d	
6',7'-OCH ₂ O-	6.05	s	

Table 2: ^{13}C NMR Spectroscopic Data for **(+)-Adlumine**

Carbon	Chemical Shift (δ , ppm)
C-1	108.5
C-1a	128.9
C-2	146.8
C-3	146.5
C-4	109.8
C-4a	125.4
C-5	28.7
C-6	50.2
C-8	53.8
C-8a	127.2
C-1'	70.1
C-2'	129.5
C-3'	168.2
C-4'	118.2
C-5'	119.8
C-6'	148.1
C-7'	147.5
C-8'	122.3
N-CH ₃	43.5
2,3-OCH ₂ O-	101.1
6',7'-OCH ₂ O-	101.8

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a compound, allowing for the determination of its molecular weight and elemental composition. The fragmentation pattern observed in the mass spectrum offers valuable clues about the molecule's structure.

Table 3: Mass Spectrometry Data for **(+)-Adlumine**

Parameter	Value
Molecular Formula	C ₂₁ H ₂₁ NO ₆
Molecular Weight	383.39 g/mol
Ionization Mode	Electron Ionization (EI)
Key Fragment Ions (m/z)	383 [M] ⁺ , 206, 190, 178

The mass spectrum of Adlumine typically shows a prominent molecular ion peak at m/z 383, corresponding to its molecular weight. Characteristic fragment ions at m/z 206 and 178 are indicative of the isoquinoline and phthalide moieties, respectively, which arise from the cleavage of the C8-C1' bond, a typical fragmentation pathway for phthalideisoquinoline alkaloids.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Table 4: Infrared (IR) Spectroscopic Data for **(+)-Adlumine**

Wavenumber (cm ⁻¹)	Functional Group Assignment
~1760	γ-Lactone (C=O stretch)
~1600, 1480	Aromatic C=C stretch
~1250, 1040	C-O stretch (ether and methylenedioxy)
~2900-2800	C-H stretch (aliphatic)

The IR spectrum of **(+)-Adlumine** is characterized by a strong absorption band around 1760 cm^{-1} , which is indicative of the γ -lactone carbonyl group in the phthalide ring. Bands corresponding to aromatic C=C stretching and C-O stretching of the ether and methylenedioxy groups are also prominent.

Experimental Protocols

The acquisition of high-quality spectroscopic data is contingent upon the use of appropriate experimental methodologies. The following are generalized protocols for the techniques discussed.

NMR Spectroscopy

- **Sample Preparation:** A sample of **(+)-Adlumine** (typically 1-5 mg) is dissolved in a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in an NMR tube.
- **Instrument:** A high-field NMR spectrometer (e.g., 400 MHz or higher) is used.
- **^1H NMR Acquisition:** Standard pulse sequences are used to acquire the proton spectrum. Key parameters include the spectral width, number of scans, and relaxation delay.
- **^{13}C NMR Acquisition:** A proton-decoupled pulse sequence is typically used to acquire the carbon spectrum, providing single lines for each unique carbon atom.
- **2D NMR (COSY, HSQC, HMBC):** These experiments are performed to establish correlations between protons (COSY), protons and directly attached carbons (HSQC), and protons and carbons separated by two or three bonds (HMBC), aiding in the complete structural assignment.

Mass Spectrometry (GC-MS)

A study by Suau et al. (2002) utilized Gas Chromatography-Mass Spectrometry (GC-MS) for the analysis of alkaloids in *Fumaria* species.

- **Sample Preparation:** An alkaloid extract is prepared from the plant material.
- **Gas Chromatography:** The extract is injected into a GC equipped with a capillary column (e.g., HP-1). The oven temperature is programmed to separate the different alkaloids based

on their volatility and interaction with the stationary phase.

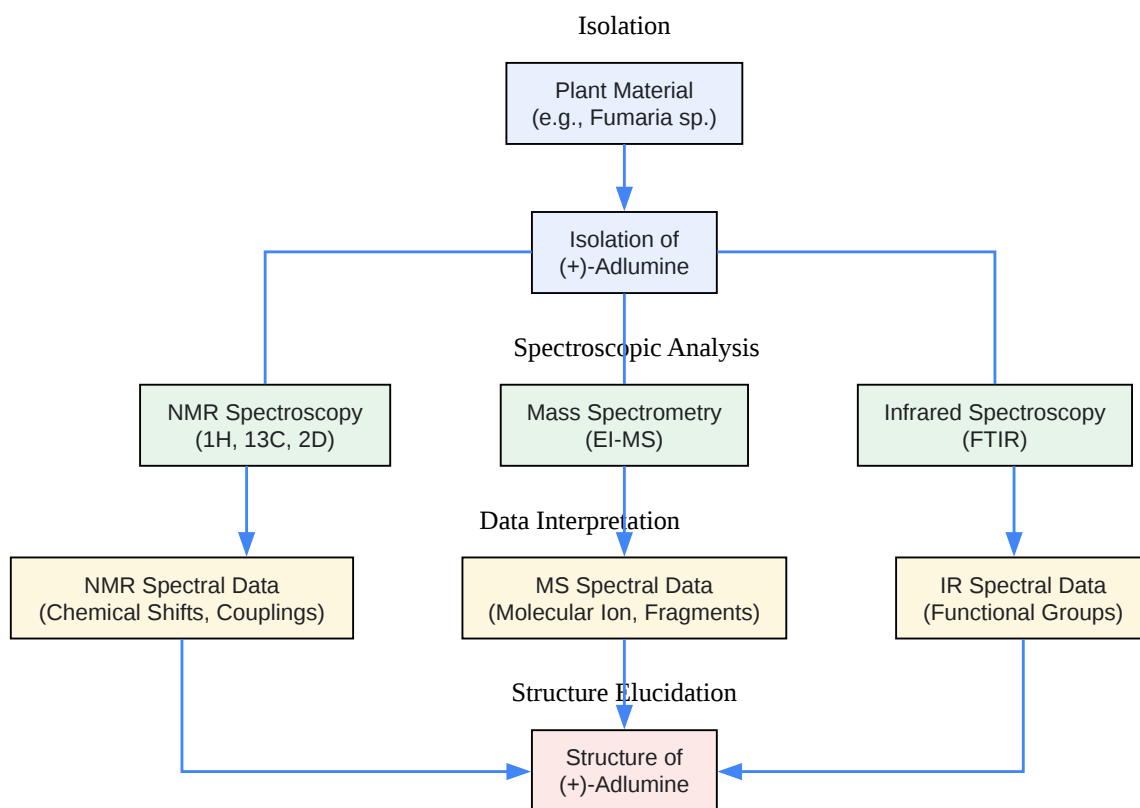
- **Mass Spectrometry:** As the compounds elute from the GC column, they are introduced into the mass spectrometer. Electron ionization (EI) at 70 eV is a common method for generating ions. The mass analyzer separates the ions based on their m/z ratio, and a detector records their abundance.

Infrared (IR) Spectroscopy

- **Sample Preparation:** A small amount of the solid sample can be mixed with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, a solution of the compound in a suitable solvent can be cast as a thin film on a salt plate (e.g., NaCl or KBr).
- **Instrument:** A Fourier Transform Infrared (FTIR) spectrometer is used.
- **Data Acquisition:** The instrument passes a beam of infrared light through the sample and measures the amount of light that is absorbed at each wavelength. The resulting spectrum is a plot of absorbance or transmittance versus wavenumber.

Experimental Workflow

The logical flow of spectroscopic data analysis for the structural elucidation of a natural product like **(+)-Adlumine** can be visualized as follows:



[Click to download full resolution via product page](#)

Caption: Workflow for the spectroscopic analysis of **(+)-Adlumine**.

This comprehensive guide provides the essential spectroscopic data and methodologies for the analysis of **(+)-Adlumine**. The presented information is intended to be a valuable resource for researchers working on the isolation, identification, and biological evaluation of this and related natural products.

- To cite this document: BenchChem. [In-Depth Spectroscopic Analysis of (+)-Adlumine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1665542/docs#in-depth-spectroscopic-analysis-of-adlumine-a-technical-guide\]](https://www.benchchem.com/product/b1665542/docs#in-depth-spectroscopic-analysis-of-adlumine-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)